

# An In-depth Technical Guide to the Physical Constants of Ethylcyclohexane

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## Compound of Interest

Compound Name: Ethylcyclohexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical constants of **ethylcyclohexane**, a compound often utilized as a solvent in various research and industrial applications. This document is intended to be a valuable resource for scientists, researchers, and professionals in drug development, offering detailed data, experimental methodologies, and safety information to ensure proper handling and application.

## Core Physical and Chemical Properties of Ethylcyclohexane

**Ethylcyclohexane** is a cycloalkane with the chemical formula  $C_8H_{16}$ . It presents as a colorless liquid and is a common component in petroleum-based products. Its physical properties are crucial for its application as a solvent and in chemical synthesis.

## Summary of Physical Constants

The following table summarizes the key physical constants of **ethylcyclohexane**, compiled from various sources. It is important to note that slight variations in these values may exist across different literature sources due to minor differences in experimental conditions.

Property	Value	Units
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	-
Molecular Weight	112.21	g/mol
Boiling Point	130-132	°C
Melting Point	-111	°C
Density (at 20°C)	0.788	g/cm <sup>3</sup>
Flash Point	18	°C (closed cup)
Vapor Pressure (at 25°C)	12.4	mmHg
Refractive Index (at 20°C)	1.432	-
Autoignition Temperature	262	°C
Lower Explosive Limit	0.9	%
Upper Explosive Limit	6.6	%

## Experimental Protocols for Determination of Physical Constants

Accurate determination of physical constants is paramount for the safe and effective use of any chemical compound. Below are detailed methodologies for measuring the key physical properties of **ethylcyclohexane**.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small liquid sample is the micro-boiling point or capillary method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer)

- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A few milliliters of **ethylcyclohexane** are placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is then immersed in a Thiele tube or an oil bath.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued when a steady stream of bubbles is observed.
- The liquid is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.<sup>[1][2]</sup>

## Determination of Density (Pycnometer Method)

The density of a liquid can be determined with high precision using a pycnometer, which is a glass flask with a specific, accurately known volume.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermostatic water bath

- Dropper

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately measured on an analytical balance ( $m_1$ ).<sup>[3][4]</sup>
- The pycnometer is then filled with distilled water and placed in a thermostatic water bath to reach a constant temperature (e.g., 20°C).
- The pycnometer is removed from the bath, dried on the outside, and weighed ( $m_2$ ).
- The pycnometer is emptied, dried, and then filled with **ethylcyclohexane**.
- The filled pycnometer is brought to the same constant temperature in the water bath, dried, and weighed ( $m_3$ ).
- The density of **ethylcyclohexane** ( $\rho_e$ ) is calculated using the following formula:  $\rho_e = [(m_3 - m_1) / (m_2 - m_1)] * \rho_w$  where  $\rho_w$  is the known density of water at the experimental temperature.<sup>[5]</sup>

## Determination of Melting Point (Capillary Method)

For substances that are solid at room temperature, the melting point can be determined. Since **ethylcyclohexane** has a very low melting point, this procedure requires a cooling bath.

Apparatus:

- Melting point apparatus with a cooling stage or a cooling bath (e.g., dry ice/acetone)
- Thermometer
- Capillary tube (sealed at one end)

Procedure:

- A small amount of solidified **ethylcyclohexane** is introduced into the open end of a capillary tube.

- The capillary tube is placed in a melting point apparatus or attached to a thermometer and immersed in a cooling bath.[\[6\]](#)
- The temperature of the bath is slowly raised.
- The temperature range from the point at which the first droplet of liquid appears to the point at which the entire solid has melted is recorded as the melting point range.[\[6\]](#)[\[7\]](#)

## Determination of Flash Point (Pensky-Martens Closed Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The Pensky-Martens closed-cup method is a standard procedure for this determination.[\[8\]](#)[\[9\]](#)

Apparatus:

- Pensky-Martens closed-cup tester (manual or automated)
- Heat source
- Ignition source (e.g., a small flame)

Procedure:

- The sample cup of the Pensky-Martens apparatus is filled with **ethylcyclohexane** to the specified level.[\[9\]](#)
- The lid is closed, and the sample is heated at a slow, constant rate while being stirred.[\[8\]](#)[\[9\]](#)
- At regular temperature intervals, the stirring is stopped, and an ignition source is introduced into the vapor space above the liquid.[\[9\]](#)
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a distinct flash inside the cup.[\[8\]](#)[\[9\]](#)

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp)
- Dropper

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.[\[10\]](#)
- A few drops of **ethylcyclohexane** are placed on the surface of the measuring prism.[\[11\]](#)
- The prisms are closed and the temperature is allowed to equilibrate, usually to 20°C, by circulating water from a constant temperature bath.
- The light source is positioned, and the eyepiece is adjusted until the crosshairs are in focus.
- The adjustment knob is turned until the boundary between the light and dark fields is sharp and coincides with the center of the crosshairs.[\[10\]](#)
- The refractive index is then read directly from the instrument's scale.[\[10\]](#)

## Determination of Viscosity (Ostwald Viscometer)

Viscosity is a measure of a fluid's resistance to flow. The Ostwald viscometer, a type of capillary viscometer, is commonly used for this measurement.

Apparatus:

- Ostwald viscometer

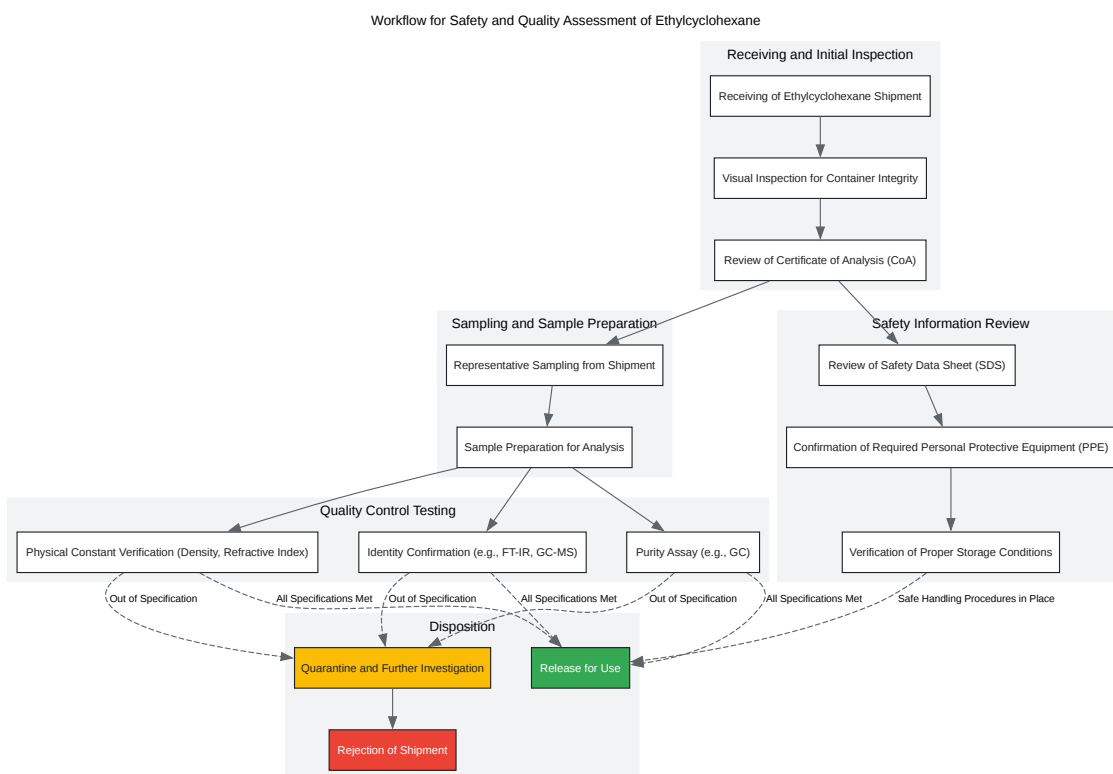
- Thermostatic water bath
- Stopwatch
- Pipette and suction bulb

Procedure:

- The viscometer is thoroughly cleaned and dried.
- A known volume of **ethylcyclohexane** is introduced into the larger bulb of the viscometer using a pipette.
- The viscometer is placed vertically in a thermostatic water bath to reach the desired temperature.
- The liquid is drawn up through the capillary into the smaller bulb using a suction bulb.
- The suction is removed, and the time taken for the liquid to flow from the upper mark to the lower mark is measured with a stopwatch.[\[12\]](#)
- The kinematic viscosity can be calculated by multiplying the flow time by the calibration constant of the viscometer. The dynamic viscosity can be determined by multiplying the kinematic viscosity by the density of the liquid at that temperature.[\[12\]](#)

## Safety and Handling Workflow

For professionals in research and drug development, ensuring the safe handling and quality of solvents like **ethylcyclohexane** is critical. The following diagram illustrates a logical workflow for the safety assessment and quality control of incoming **ethylcyclohexane**.



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Caption: Workflow for Safety and Quality Assessment of **Ethylcyclohexane**.



## Conclusion

This technical guide provides essential data and standardized methodologies for the physical constants of **ethylcyclohexane**. For researchers, scientists, and drug development professionals, a thorough understanding of these properties and their accurate determination is fundamental for experimental reproducibility, process safety, and quality assurance. Adherence to the detailed experimental protocols and safety workflows outlined herein will contribute to the reliable and safe application of **ethylcyclohexane** in a laboratory or manufacturing setting.

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